

An In-depth Technical Guide to the Safe Handling of Hexyltrimethylammonium Bromide

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Compound of Interest

Compound Name: *Hexyltrimethylammonium bromide*

Cat. No.: *B1246663*

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This guide provides a comprehensive overview of the safety data and handling precautions for **hexyltrimethylammonium bromide** (CAS No: 2650-53-5). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures required when working with this compound.

Hazard Identification and Classification

Hexyltrimethylammonium bromide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial for all personnel handling this chemical to be fully aware of its potential health effects.

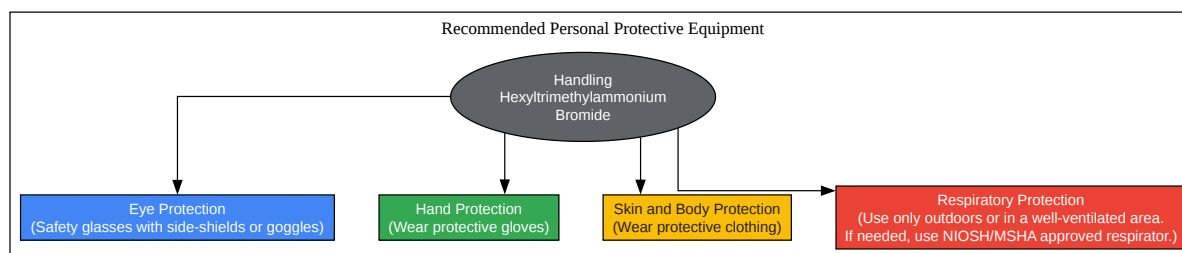
The primary hazards associated with **hexyltrimethylammonium bromide** are skin irritation, serious eye irritation, and respiratory tract irritation.^{[1][2][3][4]} The GHS classification is summarized in the table below.

Table 1: GHS Hazard Classification for **Hexyltrimethylammonium Bromide**

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Source: PubChem, TCI Chemicals, ChemicalBook, MedChemExpress[1][2][4][5]

The GHS pictograms, signal word, and precautionary statements provide a quick visual reference for the hazards associated with this chemical.



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